

# An In-depth Technical Guide to 3-(Cyclohexyloxy)propan-1-amine

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## Compound of Interest

Compound Name: 3-(Cyclohexyloxy)propan-1-amine

Cat. No.: B092173

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This technical guide provides a comprehensive overview of **3-(Cyclohexyloxy)propan-1-amine**, a chemical compound with applications in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, experimental protocols, and safety considerations.

## Chemical Properties and Data

**3-(Cyclohexyloxy)propan-1-amine** is a primary amine containing a cyclohexyloxy group. Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C9H19NO <sup>[1][2][3]</sup>
Molecular Weight	157.25 g/mol <sup>[1][2][3]</sup>
CAS Number	16728-63-5 <sup>[1][2][3]</sup>
Boiling Point	72-74 °C at 4.5 Torr <sup>[1]</sup>
Density	0.9281 g/cm <sup>3</sup> <sup>[1]</sup>
pKa	9.70 ± 0.10 (Predicted) <sup>[1]</sup>
Flash Point	110.3 °C <sup>[4]</sup>
Vapor Pressure	0.0218 mmHg at 25 °C <sup>[4]</sup>

Below is a 2D representation of the chemical structure of **3-(Cyclohexyloxy)propan-1-amine**.

Figure 1: Chemical structure of **3-(Cyclohexyloxy)propan-1-amine**.

## Experimental Protocols

While specific, detailed experimental protocols for novel reactions involving **3-(Cyclohexyloxy)propan-1-amine** are proprietary or application-dependent, this section outlines a general synthesis approach and crucial safety and handling procedures based on available data.

## Synthesis

A common synthetic route to produce similar cycloalkyl propanolamines involves a two-step process.<sup>[5]</sup> First, an epoxide is formed by reacting a corresponding alcohol (in this case, cyclohexanol) with epichlorohydrin in the presence of a base and a phase-transfer catalyst.<sup>[5]</sup> The resulting epoxide is then reacted with a primary amine to yield the final propanolamine derivative.<sup>[5]</sup>

The following diagram illustrates a generalized workflow for the synthesis and purification of a cycloalkoxy propanamine.

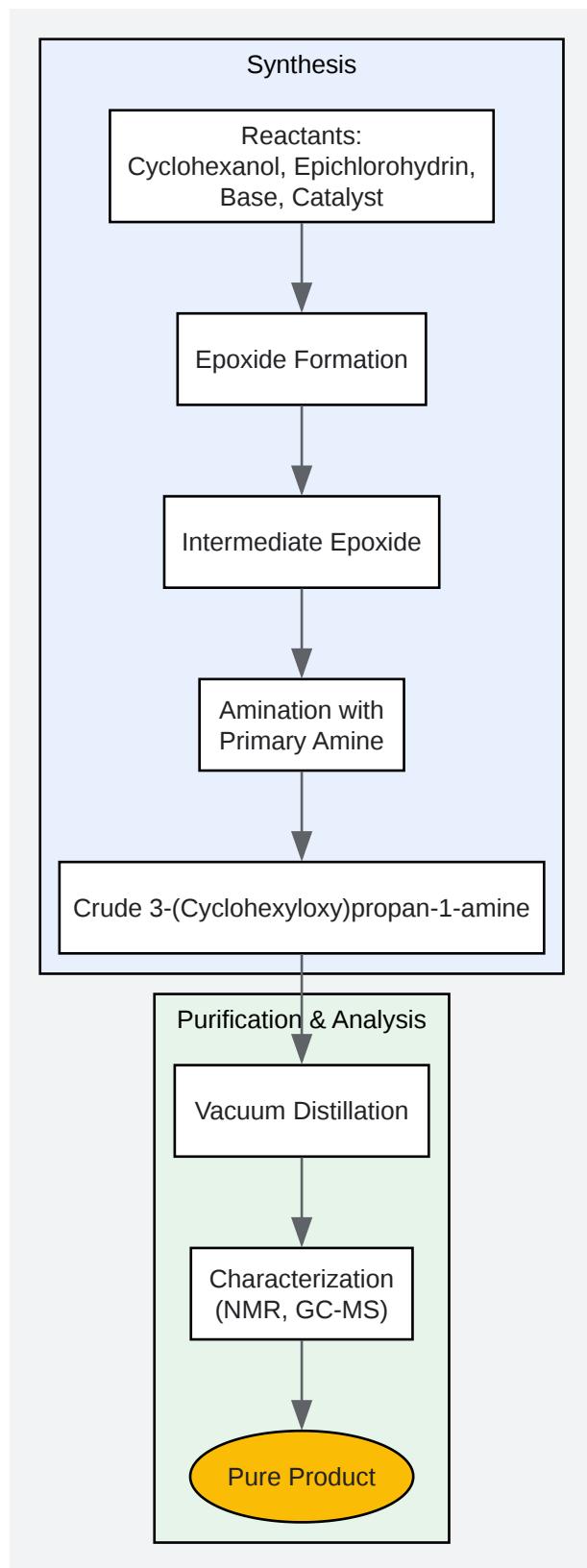
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Figure 2: Generalized workflow for synthesis and purification.

## Safety and Handling

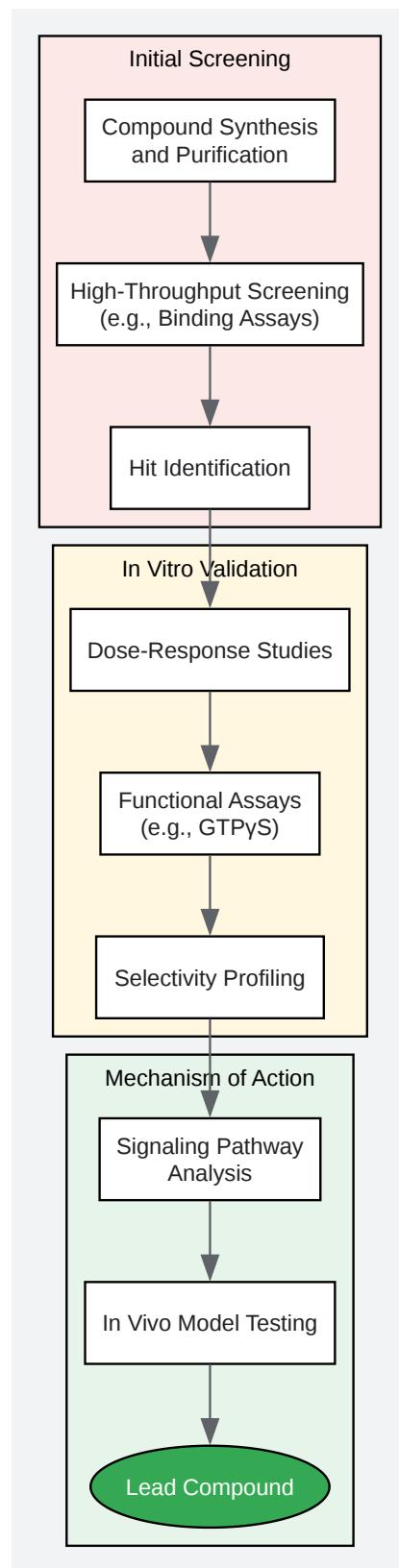
**3-(Cyclohexyloxy)propan-1-amine** is classified as a hazardous substance. It is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.[2]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side-shields, and a full-face respirator if exposure limits are exceeded.[4]
- Handling: Handle in a well-ventilated area. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials and foodstuff containers.[4]
- First Aid:
  - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.[4]
  - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[4]
  - Eye Contact: Rinse with pure water for at least 15 minutes.[4]
  - Ingestion: Rinse mouth with water. Do not induce vomiting.[4] In all cases of exposure, seek immediate medical attention.[4]

## Biological Activity and Signaling Pathways

Currently, there is limited publicly available information specifically detailing the biological activity or associated signaling pathways of **3-(Cyclohexyloxy)propan-1-amine**. However, related chemical structures, such as 3-[3-(phenalkylamino)cyclohexyl]phenols, have been investigated as potential  $\mu$ -opioid receptor (MOR) antagonists.[6] These studies involve evaluating the compounds' ability to inhibit DAMGO-induced GTPyS stimulation in vitro to determine their antagonist activity.[6]

The logical workflow for investigating the potential biological activity of a novel compound like **3-(Cyclohexyloxy)propan-1-amine** would typically follow the steps outlined below.



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Figure 3: Logical workflow for biological activity investigation.

Further research is required to elucidate the specific biological functions and mechanisms of action of **3-(Cyclohexyloxy)propan-1-amine**. The methodologies used for similar compounds can serve as a valuable starting point for future investigations.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(Cyclohexyloxy)propan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b092173#molecular-weight-of-3-cyclohexyloxy-propan-1-amine>

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